

Application Notes and Protocols for the Analysis of N-Nitroso Aripiprazole

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Compound of Interest

Compound Name: *N-Nitroso Aripiprazole*

Cat. No.: *B16348155*

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Introduction

N-Nitroso Aripiprazole is a nitrosamine impurity that can potentially form in drug products containing Aripiprazole, an atypical antipsychotic medication.[1][2][3] Due to the classification of many nitrosamines as probable human carcinogens, regulatory bodies worldwide require stringent control of these impurities in pharmaceutical products.[1][4] This document provides detailed application notes and protocols for the sample preparation and analysis of **N-Nitroso Aripiprazole**, intended for researchers, scientists, and drug development professionals. The methods described are based on established techniques for the analysis of nitrosamines and Aripiprazole, and they may serve as a starting point for method development and validation.[5][6][7]

Analytical Considerations

The analysis of **N-Nitroso Aripiprazole** typically involves sensitive analytical techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS) to achieve the low detection limits required by regulatory agencies.[1][8] The choice of sample preparation technique is critical to ensure accurate and precise quantification by removing matrix interferences and concentrating the analyte of interest.

Sample Preparation Techniques

The selection of an appropriate sample preparation method depends on the sample matrix (e.g., drug substance, drug product, biological fluid) and the analytical technique employed. Common techniques include Solid-Phase Extraction (SPE), Liquid-Liquid Extraction (LLE), and Protein Precipitation (for biological samples).

Application Note 1: Solid-Phase Extraction (SPE) for N-Nitroso Aripiprazole from Drug Products

Objective: To extract and concentrate **N-Nitroso Aripiprazole** from a solid dosage form for LC-MS/MS analysis.

Principle: SPE is a versatile technique that separates components of a mixture in a liquid mobile phase through a solid stationary phase. For **N-Nitroso Aripiprazole**, a mixed-mode cation exchange SPE cartridge can be effective, similar to methods used for Aripiprazole and other basic compounds.[\[6\]](#)

Experimental Protocol:

Materials:

- **N-Nitroso Aripiprazole** reference standard
- Aripiprazole drug product (tablets or capsules)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (deionized or Milli-Q)
- Formic acid (LC-MS grade)
- Ammonium hydroxide (LC-MS grade)
- Mixed-mode cation exchange SPE cartridges (e.g., Oasis MCX)

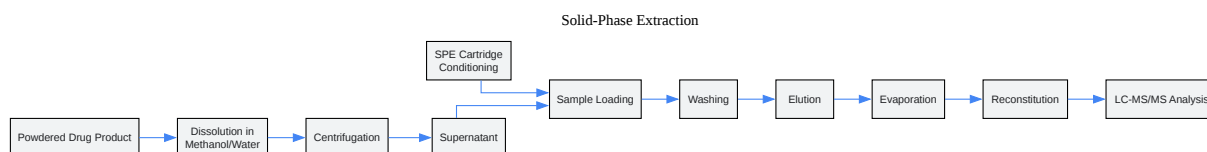
- Vortex mixer
- Centrifuge
- SPE manifold
- Evaporator (e.g., nitrogen evaporator)

Procedure:

- Sample Preparation:
 - Weigh and finely powder a representative number of tablets to obtain a homogenous sample.
 - Accurately weigh a portion of the powder equivalent to a single dose of Aripiprazole.
 - Dissolve the powder in a suitable solvent, such as a mixture of methanol and water (e.g., 50:50 v/v), to a final concentration of approximately 1 mg/mL of Aripiprazole.
 - Vortex the sample for 5-10 minutes to ensure complete dissolution.
 - Centrifuge the sample at 4000 rpm for 10 minutes to pellet any insoluble excipients.
 - Collect the supernatant for SPE.
- SPE Cartridge Conditioning:
 - Condition the mixed-mode cation exchange SPE cartridge by passing 2 mL of methanol followed by 2 mL of water.
- Sample Loading:
 - Load the supernatant from step 1 onto the conditioned SPE cartridge.
- Washing:
 - Wash the cartridge with 2 mL of 0.1 M formic acid in water to remove acidic and neutral interferences.

- Wash the cartridge with 2 mL of methanol to remove non-polar interferences.
- Elution:
 - Elute the **N-Nitroso Aripiprazole** with 2 mL of 5% ammonium hydroxide in methanol into a clean collection tube.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the initial mobile phase for LC-MS/MS analysis.

Workflow Diagram:



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Caption: Solid-Phase Extraction Workflow for **N-Nitroso Aripiprazole**.

Application Note 2: Liquid-Liquid Extraction (LLE) for **N-Nitroso Aripiprazole** from Drug Products

Objective: To extract **N-Nitroso Aripiprazole** from a liquid formulation or a dissolved solid dosage form using an immiscible organic solvent.

Principle: LLE separates compounds based on their differential solubilities in two immiscible liquid phases. This technique is useful for separating the analyte from polar excipients.

Experimental Protocol:

Materials:

- **N-Nitroso Aripiprazole** reference standard
- Aripiprazole drug product
- Dichloromethane (HPLC grade)
- Ethyl acetate (HPLC grade)
- Sodium hydroxide solution (e.g., 1 M)
- Sodium chloride
- Vortex mixer
- Centrifuge
- Evaporator (e.g., nitrogen evaporator)

Procedure:

- Sample Preparation:
 - Dissolve a known amount of the drug product in an appropriate aqueous solvent. For solid dosage forms, follow step 1 of the SPE protocol.
 - Adjust the pH of the aqueous sample to basic (pH > 9) using the sodium hydroxide solution to ensure **N-Nitroso Aripiprazole** is in its free base form.
- Extraction:
 - Add 5 mL of an organic solvent (e.g., dichloromethane or a mixture of dichloromethane and ethyl acetate) to the aqueous sample.
 - Vortex the mixture vigorously for 2-5 minutes.

- Centrifuge at 3000 rpm for 10 minutes to separate the layers.
- Collection of Organic Layer:
 - Carefully transfer the organic layer to a clean tube.
 - Repeat the extraction step (steps 2 and 3) two more times with fresh organic solvent to maximize recovery.
 - Pool the organic extracts.
- Drying and Evaporation:
 - Add a small amount of anhydrous sodium sulfate to the pooled organic extract to remove any residual water.
 - Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution:
 - Reconstitute the residue in a suitable volume of the initial mobile phase for LC-MS/MS analysis.

Workflow Diagram:



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Caption: Liquid-Liquid Extraction Workflow for **N-Nitroso Aripiprazole**.

Quantitative Data Summary

The following table summarizes typical performance parameters that should be evaluated during method validation for **N-Nitroso Aripiprazole** analysis. The values presented are illustrative and should be established for each specific method and laboratory.

Parameter	Solid-Phase Extraction (SPE)	Liquid-Liquid Extraction (LLE)
Recovery	> 85%	> 80%
Matrix Effect	< 15%	< 20%
Limit of Quantification (LOQ)	0.1 - 1.0 ng/mL	0.5 - 5.0 ng/mL
Linearity (R ²)	> 0.995	> 0.99
Precision (%RSD)	< 10%	< 15%
Accuracy (%Bias)	± 10%	± 15%

LC-MS/MS Analytical Method Protocol

Instrumentation:

- UHPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

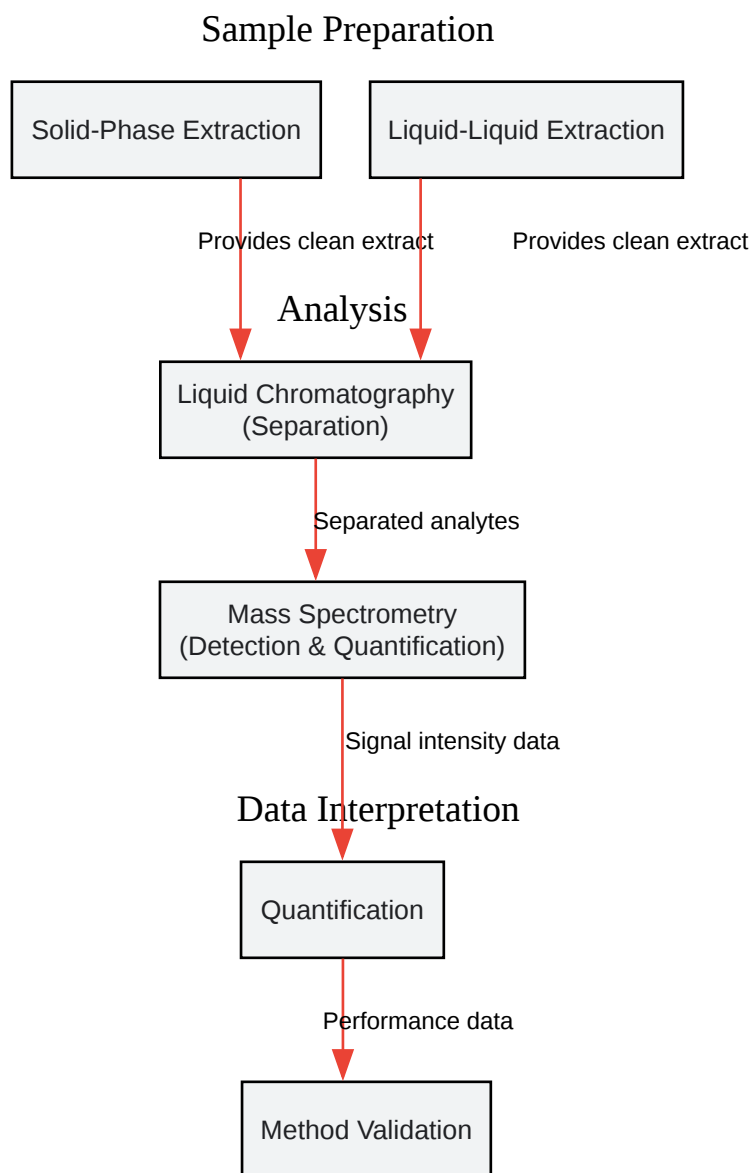
Chromatographic Conditions (Example):

- Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: 5% B to 95% B over 10 minutes
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL

Mass Spectrometry Conditions (Example):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - Precursor Ion (Q1): $[M+H]^+$ for **N-Nitroso Aripiprazole** (m/z 477.1)
 - Product Ions (Q3): To be determined by direct infusion of a standard solution. Likely fragments would involve the piperazine ring or the dichlorophenyl moiety.
- Source Parameters: Optimized for maximum signal intensity (e.g., capillary voltage, source temperature, gas flows).

Relationship Diagram:



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Caption: Relationship between Sample Preparation, Analysis, and Data Interpretation.

Conclusion

The provided application notes and protocols offer a comprehensive starting point for the development of analytical methods for the determination of **N-Nitroso Aripiprazole** in pharmaceutical products. The choice between SPE and LLE will depend on the specific sample matrix, required sensitivity, and available resources. It is imperative that any method be fully

validated according to ICH guidelines to ensure its suitability for its intended purpose. The use of a stable isotope-labeled internal standard for **N-Nitroso Aripiprazole** is highly recommended to achieve the most accurate and precise results.

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